

# Personal protective equipment for handling 4-Bromothioanisole

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## Compound of Interest

Compound Name: 4-Bromothioanisole

Cat. No.: B094970

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## Essential Safety and Handling Guide for 4-Bromothioanisole

This guide provides immediate, essential safety and logistical information for handling **4-Bromothioanisole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical.

## Chemical and Physical Properties

A summary of the key quantitative data for **4-Bromothioanisole** is presented below.

Property	Value	Source
CAS Number	104-95-0	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrS	[2]
Molecular Weight	203.10 g/mol	[3]
Appearance	Beige solid or White to Almost white powder/crystal	[2]
Odor	Stench	[1][2]
Melting Point	38-40 °C	
Boiling Point	128-130 °C at 10 mmHg	
Flash Point	113 °C (235.4 °F) - closed cup	[4]

## Hazard Identification and GHS Classification

**4-Bromothioanisole** is classified as a hazardous chemical.[1] It is crucial to understand its potential dangers before handling.

Hazard Classification	Category	GHS Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2][3][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[1][2][3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3][5]

Signal Word: Warning[1][2]

## Operational Plan: Safe Handling and Disposal

This section provides a step-by-step guide for the safe handling of **4-Bromothioanisole**, from receipt to disposal.

## Engineering Controls and Work Area Preparation

- **Ventilation:** Always handle **4-Bromothioanisole** in a well-ventilated area.<sup>[1][2][5]</sup> Use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- **Safety Equipment:** Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Bromothioanisole**:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields (conforming to EN166 or NIOSH approved) or chemical goggles. <sup>[5]</sup> A face shield is also recommended. <sup>[1]</sup>	Protects against splashes and dust that can cause serious eye irritation.
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). <sup>[1]</sup> <sup>[6]</sup> Wear a lab coat and appropriate protective clothing to prevent skin contact. <sup>[1][7]</sup>	Prevents skin irritation upon contact. <sup>[1]</sup>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) is required if ventilation is inadequate, if exposure limits are exceeded, or if irritation is experienced. <sup>[1][4]</sup>	Protects against respiratory tract irritation from dust or vapors. <sup>[1]</sup>

## Step-by-Step Handling Protocol

- **Inspection:** Before use, visually inspect the container for any damage or leaks.
- **Weighing and Transfer:** Conduct any weighing or transfer of the solid material within a chemical fume hood to control dust and vapors. Avoid the formation of dust and aerosols.[\[5\]](#)
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling and before leaving the work area.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- **Avoidance:** Avoid all personal contact, including inhalation, and contact with skin and eyes.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)

## Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed and properly labeled.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[5\]](#)

## Spill and Emergency Procedures

- **Minor Spill:**
  - Evacuate unnecessary personnel.[\[7\]](#)
  - Wearing appropriate PPE, sweep up the solid material, avoiding dust generation.[\[1\]](#)
  - Collect the spilled material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)
  - Clean the spill area with soap and water.
- **First Aid:**
  - **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[10\]](#)
  - **Skin Contact:** Immediately wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs or persists, get medical advice.[\[1\]](#)[\[2\]](#)[\[10\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)

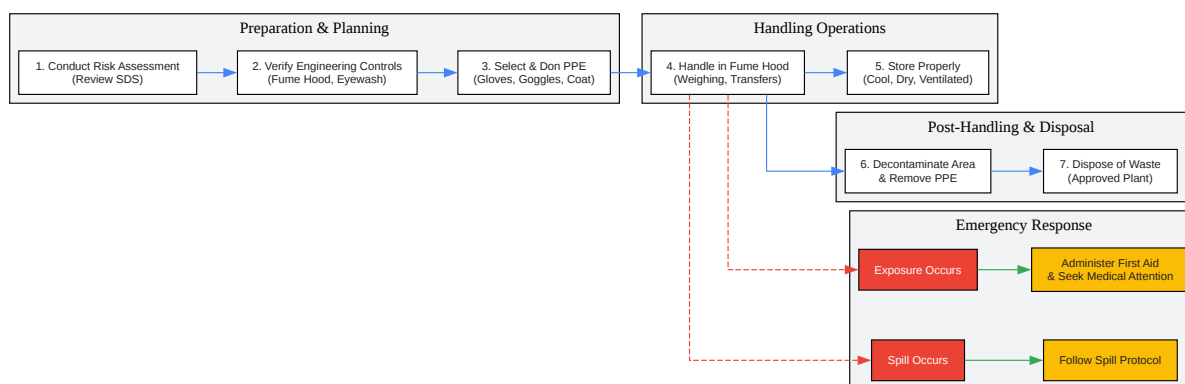
- Inhalation: Move the person to fresh air. If breathing is difficult or symptoms persist, call a physician. If the person is not breathing, provide artificial respiration.[1][2][10]
- Ingestion: Rinse the mouth with water and then drink plenty of water. Do not induce vomiting. Get medical attention if symptoms occur.[2][10]

## Waste Disposal Plan

- All waste containing **4-Bromothioanisole** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with all local, state, and federal regulations at an approved waste disposal plant.[1][5]
- Do not allow the product to enter drains or waterways.[5]

## Workflow for Safe Handling of 4-Bromothioanisole

The following diagram illustrates the logical workflow for the safe handling of **4-Bromothioanisole**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **4-Bromothioanisole**.

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